

Technical Guide: Mass Spectrometry

Fragmentation of 5-Chloro-3-methylbenzoxazole

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Compound of Interest

Compound Name: 1,2-Benzisoxazole, 5-chloro-3-methyl-
CAS No.: 28909-34-4
Cat. No.: B3350600

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Executive Summary

Subject: 5-Chloro-3-methyl-1,2-benzisoxazole (CMB) CAS: 36953-24-9 Molecular Weight: 167.59 g/mol Formula:

This guide details the Electron Ionization (EI) mass spectrometry fragmentation patterns of 5-chloro-3-methylbenzoxazole, a critical intermediate in the synthesis of antipsychotic therapeutics (e.g., Risperidone, Paliperidone). Accurate identification of this compound relies on understanding its unique tendency to undergo thermal or impact-induced isomerization to a phenolic nitrile prior to fragmentation.

This document compares CMB against its structural isomer, 5-chloro-2-methyl-1,3-benzoxazole, demonstrating how specific fragmentation pathways (specifically CO vs. CH CN loss) serve as diagnostic markers for differentiation.

Experimental Protocol (Self-Validating)

To reproduce the fragmentation data described below, the following GC-MS protocol is recommended. This workflow includes built-in quality control steps to ensure spectral integrity.

Sample Preparation

- Solvent: Methanol or Acetonitrile (LC-MS grade).
- Concentration: 10 µg/mL (10 ppm). Note: Avoid higher concentrations to prevent detector saturation which distorts isotope ratios.
- Validation Step: Inject a blank solvent sample before the analyte to confirm the absence of carryover or background phthalates (m/z 149).

Instrument Conditions (GC-MS)

- Ionization: Electron Impact (EI) at 70 eV.
- Source Temperature: 230°C. Critical: Higher source temperatures (>250°C) can artificially enhance the thermal isomerization to the nitrile form, altering relative abundances.
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5ms or DB-5), 30m x 0.25mm ID.
- Carrier Gas: Helium at 1.0 mL/min constant flow.[\[1\]](#)
- Oven Ramp: 50°C (hold 1 min) → 20°C/min → 280°C (hold 3 min).

Fragmentation Analysis & Mechanism

The Isomerization Phenomenon

Unlike standard heterocycles that fragment directly, 1,2-benzisoxazoles are "masked" phenols. Upon electron impact or thermal stress, the weak N–O bond cleaves, causing the molecule to isomerize into 2-hydroxy-5-chlorobenzonitrile (and related ketenimine forms). The observed mass spectrum is largely that of this rearranged species.

Primary Fragmentation Pathways

- Molecular Ion (

): Observed at m/z 167 and 169 with a characteristic 3:1 intensity ratio, confirming the presence of one chlorine atom.

- Loss of Acetyl/Acetonitrile (

): A competitive pathway unique to the 3-methyl substitution. The cleavage of the isoxazole ring can eject a neutral acetonitrile (

) fragment, yielding a radical cation at m/z 126.

- Loss of Carbon Monoxide (

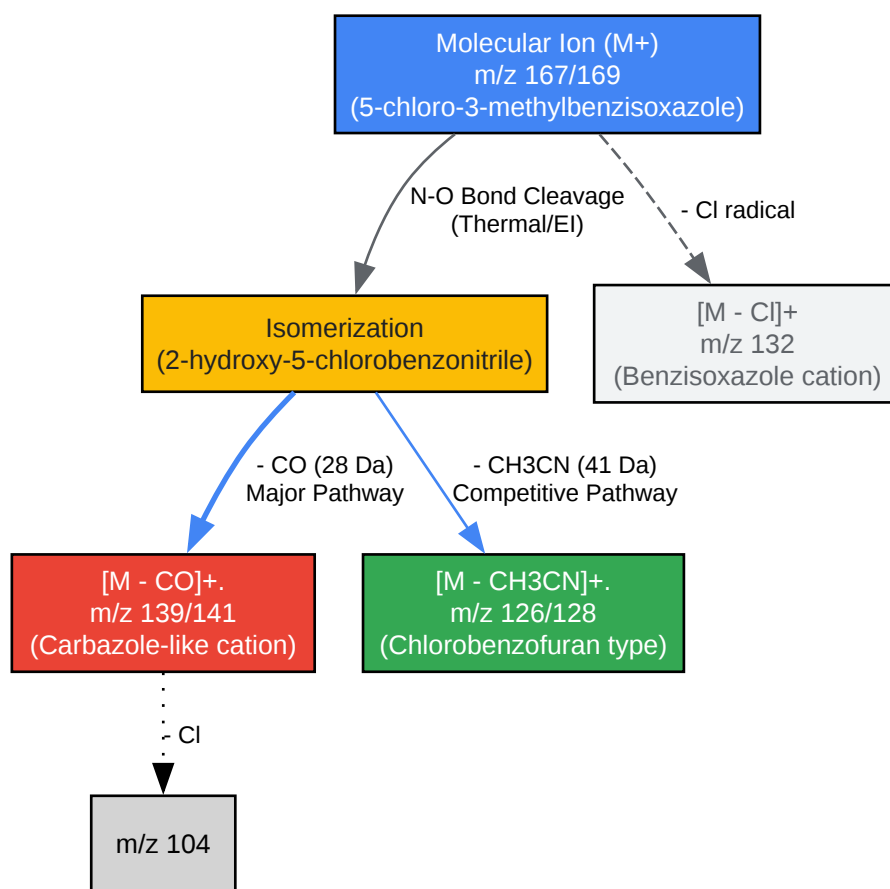
): Following isomerization to the phenol form, the phenolic oxygen is expelled as CO. This shifts the molecular ion to m/z 139.

- Loss of Chlorine (

): Direct cleavage of the C–Cl bond is less favorable than ring opening but generates a minor peak at m/z 132.

Pathway Visualization

The following diagram illustrates the competing pathways between the "Nitrile Route" (Loss of CO) and the "Isoxazole Cleavage Route" (Loss of CH CN).



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Caption: Mechanistic flow of 5-chloro-3-methylbenzoxazole fragmentation. The isomerization step (yellow) is the critical precursor to the major CO loss pathway.

Comparative Guide: Benzisoxazole vs. Benzoxazole

A common analytical challenge is distinguishing 5-chloro-3-methyl-1,2-benzisoxazole (Product A) from its isomer 5-chloro-2-methyl-1,3-benzoxazole (Alternative B). While both have identical molecular weights (167.59), their fragmentation "fingerprints" differ due to ring stability.

Performance Comparison Table

Feature	5-Chloro-3-methyl-1,2-benzisoxazole (Target)	5-Chloro-2-methyl-1,3-benzoxazole (Alternative)	Differentiation Logic
Base Peak	Often m/z 167 () or m/z 139 ()	Often m/z 167 ()	Benzisoxazoles fragment more readily due to the weak N-O bond.
[M - CO] Intensity	High (Major pathway via phenol isomer)	Moderate	Benzisoxazole isomerization drives CO loss; Benzoxazoles are more stable.
[M - CH ₃ CN]	Distinct (m/z 126)	Low / Absent	3-methyl position in benzisoxazole favors acetonitrile loss; 2-methyl benzoxazole loses CH CN less efficiently.
[M - CHO] (m/z 138)	Very Low (<5%)	Significant	Benzoxazoles often lose a CHO radical (m/z 29) directly from the ring system.
Isotope Ratio	3:1 ()	3:1 ()	Identical (Non-diagnostic).

Diagnostic Rule

To confirm the identity of the 3-methylbenzisoxazole isomer:

- Look for the m/z 126 peak (). Its presence strongly suggests the 3-methyl-1,2-benzisoxazole structure.

- Check the m/z 138 peak (
). If this peak is prominent, the sample is likely the benzoxazole isomer, not the benzisoxazole.

Summary of Key Ions

m/z (Nominal)	Ion Identity	Origin / Mechanism
167	()	Molecular Ion.
169	()	Molecular Ion (Isotope).
139		Loss of CO (28 Da) from isomerized phenol form.
126		Loss of Acetonitrile (CH CN, 41 Da).
104		Secondary loss of Cl from the m/z 139 fragment.
75		Benzyne-type fragment (aromatic disintegration).

References

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Sources

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